

Ecotoxicology of Dicamba on Non-Target Organisms: A Technical Guide

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Compound of Interest

Compound Name: *Dicamba-(CH₂)₅-acid*

Cat. No.: *B15558780*

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Disclaimer: This technical guide focuses on the ecotoxicology of the herbicide Dicamba. The user's original request was for "**Dicamba-(CH₂)₅-acid**"; however, a comprehensive search of publicly available scientific literature and databases revealed a significant lack of ecotoxicological data for this specific compound. "**Dicamba-(CH₂)₅-acid**" is identified in chemical catalogs primarily as a hapten for immunological studies and not as an active herbicidal ingredient. Therefore, this guide provides an in-depth analysis of the parent compound, Dicamba, as a well-studied surrogate. The ecotoxicological profile of "**Dicamba-(CH₂)₅-acid**" may differ significantly from that of Dicamba.

Executive Summary

Dicamba is a selective, systemic herbicide widely used for the control of broadleaf weeds in agriculture, turf, and non-crop areas.^[1] Its mode of action involves mimicking the natural plant hormone auxin, leading to uncontrolled growth and eventual death in susceptible plants.^{[2][3]} While effective in its intended purpose, the potential for off-target movement and subsequent impact on non-target organisms is a key area of ecotoxicological concern. This guide provides a comprehensive overview of the known effects of Dicamba on a range of non-target terrestrial and aquatic organisms, details the experimental protocols used for toxicity assessment, and visualizes key pathways and processes.

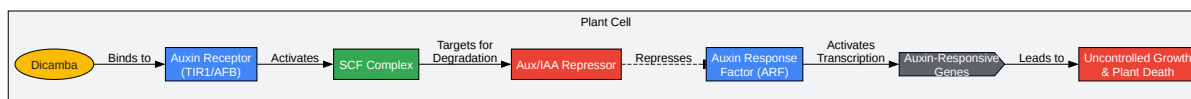
Physicochemical Properties and Environmental Fate

Dicamba is a benzoic acid derivative characterized by its high water solubility and mobility in soil.^[4] Its persistence in soil is generally low to moderate, with a half-life typically ranging from

one to four weeks, primarily driven by microbial degradation.[4] However, factors such as soil type, moisture, and temperature can influence its persistence. Due to its mobility, there is a potential for Dicamba to leach into groundwater and move into surface water via runoff.[4] Volatilization of certain forms of Dicamba can also lead to atmospheric transport and deposition in non-target areas.[5]

Mode of Action in Non-Target Plants

Dicamba acts as a synthetic auxin, a class of plant growth regulators.[6] In susceptible broadleaf plants, Dicamba binds to auxin receptors, primarily the F-box proteins such as TIR1/AFB (Transport Inhibitor Response 1/Auxin-Signaling F-box).[7][8] This binding initiates a signaling cascade that leads to the degradation of Aux/IAA transcriptional repressor proteins.[7] The removal of these repressors allows for the expression of auxin-responsive genes, resulting in epinasty (twisting and curling of stems and leaves), cell elongation, and ultimately, uncontrolled and disorganized growth that the plant cannot sustain, leading to vascular tissue damage and death.[1][2]



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Caption: Simplified signaling pathway of Dicamba in a susceptible plant cell.

Ecotoxicity to Non-Target Organisms

The toxicity of Dicamba to non-target organisms varies widely depending on the species and the formulation of the herbicide. The following sections summarize the available quantitative data.

Aquatic Organisms

Dicamba is generally considered to have low to slight toxicity to fish and aquatic invertebrates. [9]

Table 1: Acute and Chronic Toxicity of Dicamba to Aquatic Organisms

Species	Endpoint	Duration	Value (mg/L)	Reference
Fish				
Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	96 hours	135.4	[9]
Bluegill Sunfish (Lepomis macrochirus)	96-h LC50	96 hours	135.3	[9]
Carp (Cyprinus carpio)	48-h LC50	48 hours	465	[9]
Aquatic Invertebrates				
Daphnia magna (Water Flea)	48-h EC50 (Immobilisation)	48 hours	110.7	[9]
Grass Shrimp	96-h LC50	96 hours	>100	[9]
Algae				
Freshwater Algae (various species)	72-h EC50 (Growth Inhibition)	72 hours	0.1 - >10	[5]

Terrestrial Organisms

The toxicity of Dicamba to terrestrial organisms is also variable. It is considered practically non-toxic to birds and bees on an acute basis.[4]

Table 2: Acute Toxicity of Dicamba to Terrestrial Organisms

Species	Endpoint	Value	Reference
Birds			
Mallard Duck (<i>Anas platyrhynchos</i>)	Acute Oral LD50	2009 mg/kg	[4]
Bobwhite Quail (<i>Colinus virginianus</i>)	8-day Dietary LC50	>10,000 ppm	[4]
Insects			
Honey Bee (<i>Apis mellifera</i>)	Acute Contact LD50	>90.65 µ g/bee	[5]
Honey Bee (<i>Apis mellifera</i>)	Acute Oral LD50	3.6 µ g/bee	[5]

Soil Organisms

The impact of Dicamba on soil organisms has been studied, with a focus on microbial communities and earthworms. While high concentrations can have inhibitory effects, studies at field-relevant application rates suggest that these effects may be transient.

Table 3: Toxicity of Dicamba to Soil Organisms

Species/Group	Endpoint	Duration	Value	Reference
Earthworms				
Lumbricus terrestris	Metabolism	-	Dicamba is metabolized	[10]
Soil Microorganisms				
Rhizosphere Microbes	Enzyme Activity	3 days	Temporary inhibition of N-acetylglucosaminidase activity, which recovered. No significant effects on enzymes for C or P cycling.	[11][12]
Soil Microbial Biomass	Dissipation	80 days	Related to the dissipation of Dicamba in soil.	[13]

Experimental Protocols

The ecotoxicological data presented in this guide are generated using standardized experimental protocols, primarily those developed by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA). These protocols ensure data quality and comparability across different studies.

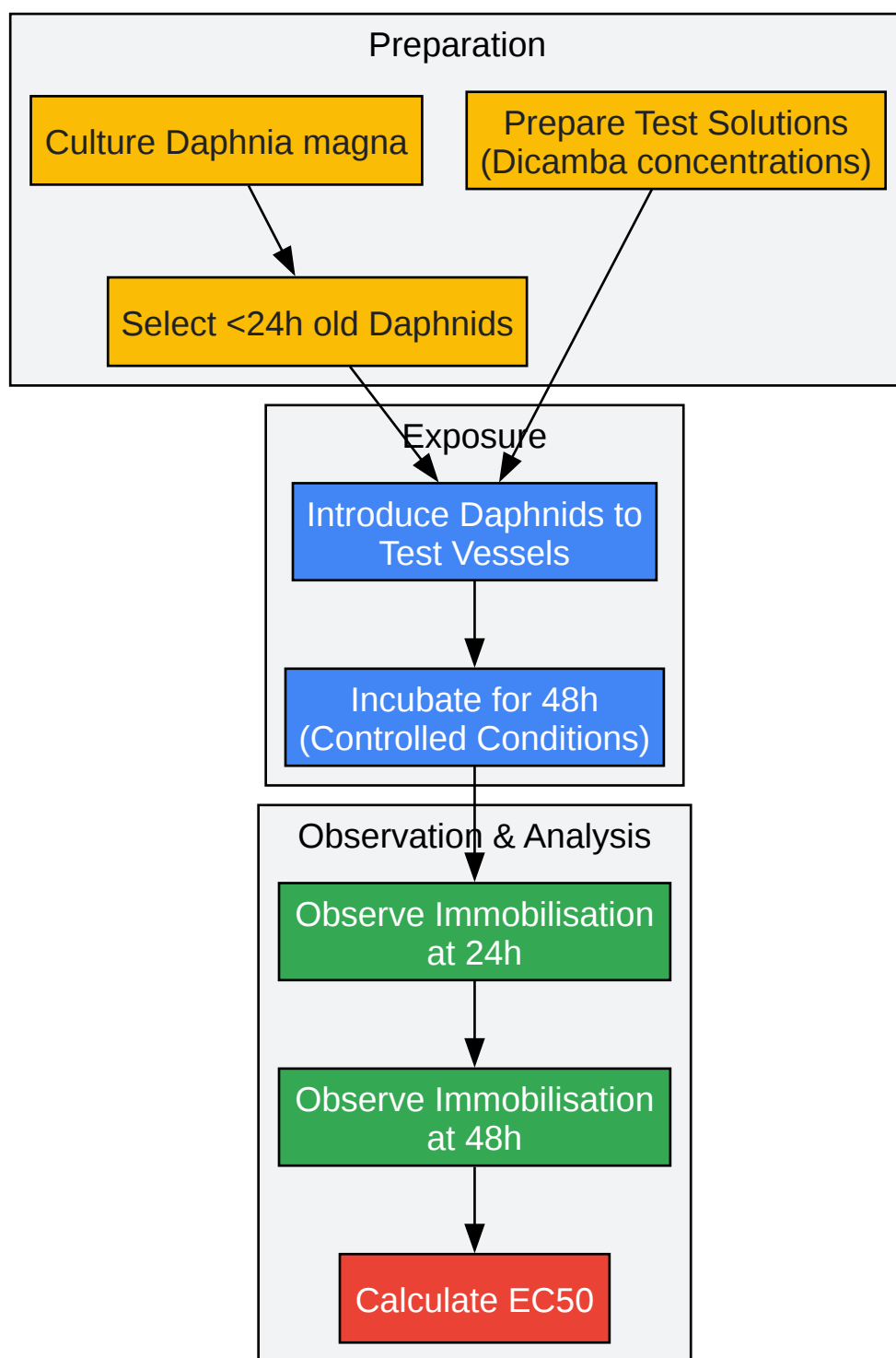
Aquatic Toxicity Testing

A common test for aquatic invertebrates is the *Daphnia* sp. Acute Immobilisation Test (OECD 202).

Experimental Protocol: OECD 202 - *Daphnia* sp. Acute Immobilisation Test

- Test Organism: *Daphnia magna*, less than 24 hours old.

- Test Substance: Dicamba, dissolved in a suitable solvent if necessary.
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Replicates: At least 20 animals per concentration, divided into four replicates.
- Test Conditions:
 - Duration: 48 hours.
 - Temperature: 18-22°C.
 - Light: 16-hour light/8-hour dark cycle.
 - Medium: Reconstituted water.
- Endpoint: Immobilisation, defined as the inability to swim within 15 seconds after gentle agitation.
- Data Analysis: The EC50 (the concentration that causes immobilisation in 50% of the test organisms) is calculated at 24 and 48 hours.



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Caption: General experimental workflow for the OECD 202 *Daphnia* sp. Acute Immobilisation Test.

Terrestrial Toxicity Testing

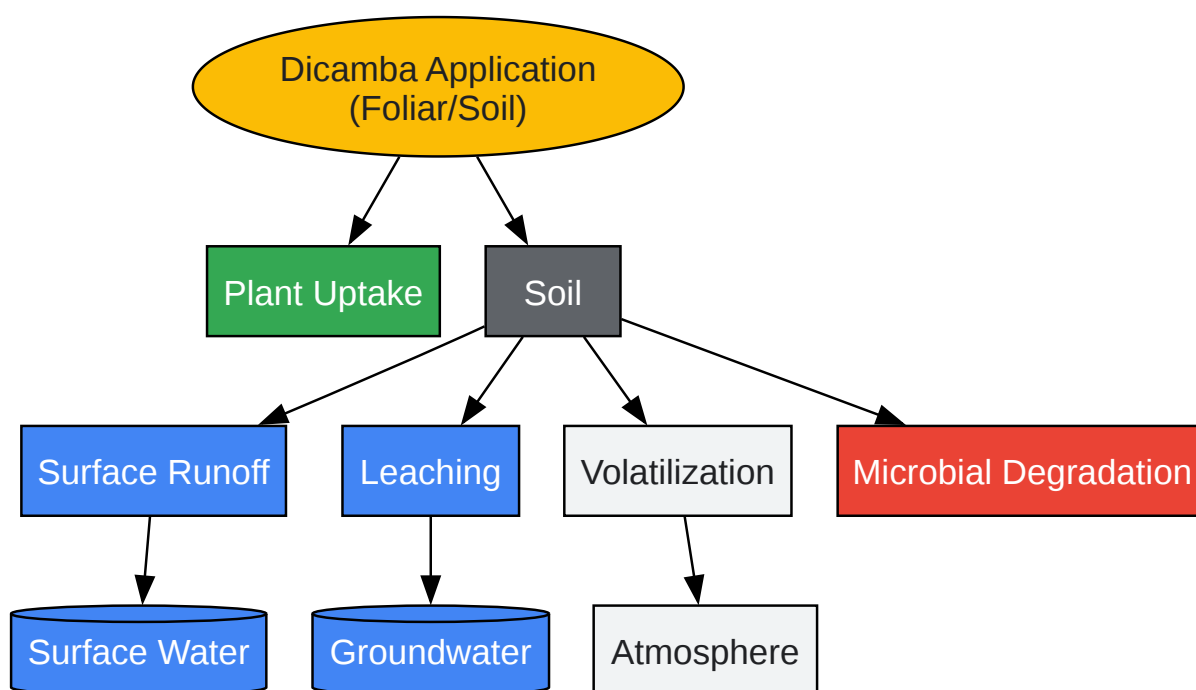
For soil invertebrates, the Earthworm Acute Toxicity Test (OECD 207) is a standard method.

Experimental Protocol: OECD 207 - Earthworm Acute Toxicity Test

- Test Organism: *Eisenia fetida* (adults).
- Test Substance: Dicamba, incorporated into artificial soil.
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Replicates: Four replicates per concentration, with 10 earthworms per replicate.
- Test Conditions:
 - Duration: 14 days.
 - Temperature: $20 \pm 2^{\circ}\text{C}$.
 - Light: Continuous light.
 - Medium: Artificial soil.
- Endpoints: Mortality and sublethal effects (e.g., changes in body weight).
- Data Analysis: The LC50 (the concentration that is lethal to 50% of the test organisms) is calculated at 7 and 14 days.

Environmental Fate and Transport

The environmental behavior of Dicamba is a critical component of its ecotoxicological profile. Its high water solubility and low soil adsorption contribute to its potential for movement within the environment.



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Caption: Environmental fate and transport pathways of Dicamba.

Conclusion

Based on the available data, Dicamba generally exhibits low to moderate acute toxicity to a range of non-target organisms. However, its high mobility in soil and potential for off-target movement through drift and volatilization remain significant environmental concerns. The sublethal effects on non-target plants, even at low concentrations, can have cascading impacts on associated ecosystems. Further research is warranted to fully understand the chronic and sublethal effects of Dicamba on diverse non-target species, particularly under environmentally realistic exposure scenarios. It is crucial to reiterate that this information pertains to Dicamba, and the ecotoxicological profile of "**Dicamba-(CH₂)₅-acid**" is currently unknown and may be substantially different.

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